

N-Methylpropylamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methylpropylamine*

Cat. No.: *B120458*

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Technical Guide: N-Methylpropylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **N-Methylpropylamine**, a secondary amine utilized in various chemical syntheses, including the production of pharmaceuticals and agrochemicals.^[1] Its basic nature, owing to the amine functional group, allows it to readily participate in nucleophilic substitutions and acid-base reactions.^[1]

Chemical Identity and Properties

N-Methylpropylamine is an organic compound featuring a methyl group and a propyl group attached to a nitrogen atom.^[1] It is also known by synonyms such as N-methyl-n-propylamine and N-methylpropan-1-amine.^{[1][2]}

Quantitative Data Summary

The fundamental molecular properties of **N-Methylpropylamine** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C4H11N	PubChem[2], CymitQuimica[1], Santa Cruz Biotechnology[3]
Molecular Weight	73.14 g/mol	PubChem[2], Santa Cruz Biotechnology[3], ChemicalBook[4]
IUPAC Name	N-methylpropan-1-amine	PubChem[2]
CAS Number	627-35-0	PubChem[2], Santa Cruz Biotechnology[3]
Density	0.713 g/mL at 25 °C	Sigma-Aldrich, ChemBK[5]
Boiling Point	61-63 °C	Sigma-Aldrich, ChemBK[5]
Refractive Index	n _{20/D} 1.394	Sigma-Aldrich, ChemBK[5]

Structural Information

To illustrate the relationship between the molecular formula and its structure, the following diagram outlines the connectivity of the atoms.

Diagram of **N-Methylpropylamine**'s atomic connectivity.

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References

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- To cite this document: BenchChem. [N-Methylpropylamine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120458#n-methylpropylamine-molecular-weight-and-formula]

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